

An In-depth Technical Guide to the Chemical Structure and Properties of Danofloxacin

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Compound of Interest

Compound Name: Danifos

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Abstract

Danofloxacin is a synthetic fluoroquinolone antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria. This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of danofloxacin and its mesylate salt. Detailed information on its identification, chemical descriptors, and key properties are presented in structured tables for ease of reference. Furthermore, this guide outlines the fundamental mechanism of action of danofloxacin and provides illustrative diagrams to elucidate its interaction with bacterial DNA gyrase. Experimental methodologies for the determination of key physicochemical parameters are also detailed to support further research and development.

Chemical Structure and Identification

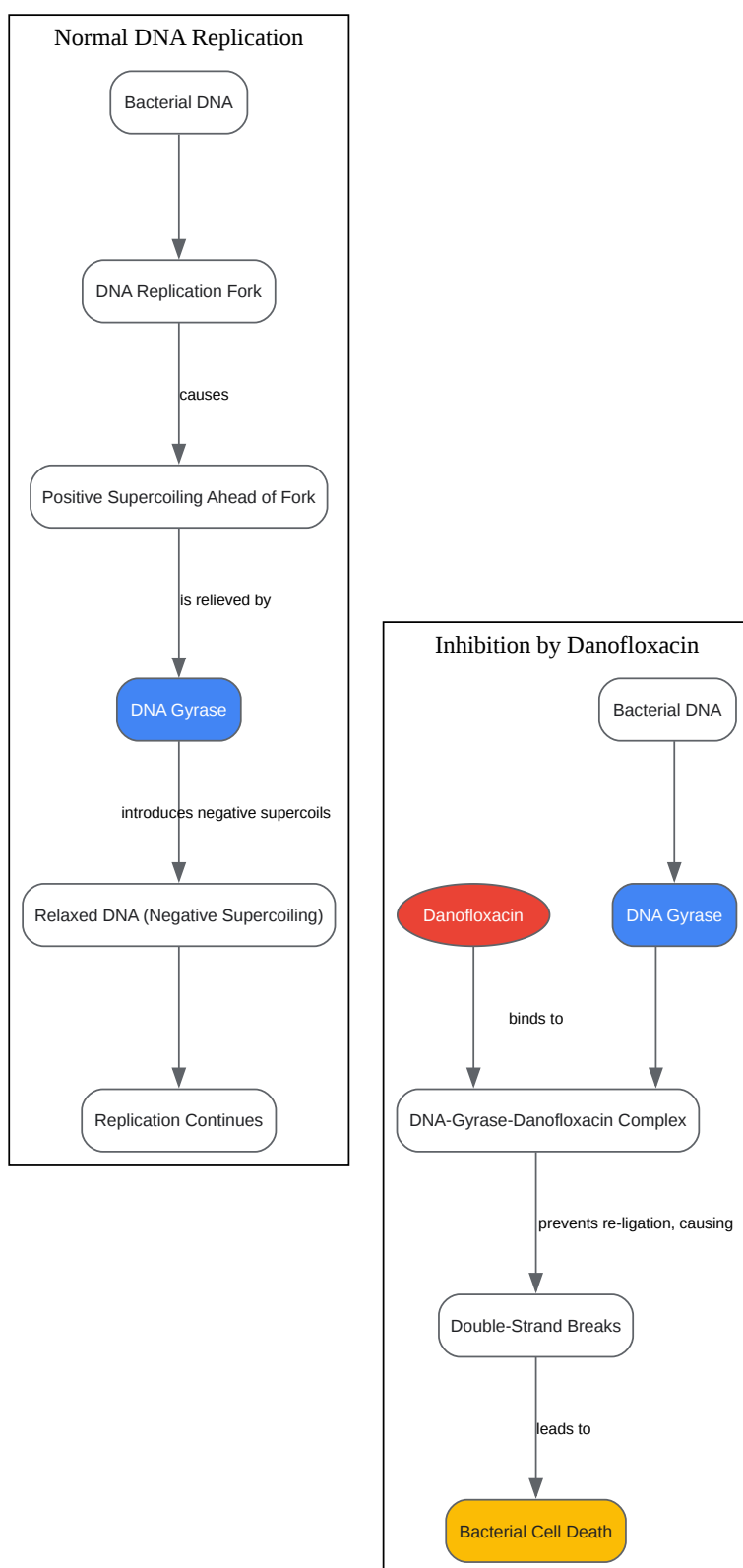
Danofloxacin is chemically known as 1-cyclopropyl-6-fluoro-7-[(1S,4S)-5-methyl-2,5-diazabicyclo[2.2.1]heptan-2-yl]-4-oxoquinoline-3-carboxylic acid.^{[1][2][3]} It is a third-generation fluoroquinolone characterized by a cyclopropyl group at the N-1 position, a fluorine atom at the C-6 position, and a diazabicyclo[2.2.1]heptane moiety at the C-7 position of the quinolone core. This specific substitution pattern is crucial for its potent antibacterial activity.

Danofloxacin is often used in its mesylate salt form, danofloxacin mesylate, to improve its solubility and stability.^[4] The empirical formula for danofloxacin is C₁₉H₂₀FN₃O₃, and its

molecular weight is approximately 357.38 g/mol .^[1]^[5] The mesylate salt has the molecular formula $C_{19}H_{20}FN_3O_3 \cdot CH_3SO_3H$ and a molecular weight of 453.49 g/mol .^[6]^[7]

A visual representation of the chemical structures of Danofloxacin and its mesylate salt are provided below.

Danofloxacin Structure:



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